

Spectroscopic Profile of 6-Bromouracil: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 6-Bromouracil

CAS No.: 4269-93-6

Cat. No.: B1202062

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This guide provides an in-depth analysis of the spectroscopic characteristics of **6-bromouracil** (CAS No: 4269-93-6), a key heterocyclic intermediate in synthetic and medicinal chemistry. Designed for researchers, scientists, and professionals in drug development, this document moves beyond a simple data repository. It offers a practical, field-tested perspective on the interpretation and application of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopy for the characterization of this compound.

Introduction: The Significance of 6-Bromouracil

6-Bromouracil, with the chemical formula $C_4H_3BrN_2O_2$, is a brominated derivative of the pyrimidine base, uracil.^[1] Unlike its extensively studied isomer, 5-bromouracil—a known mutagen that acts as a thymine analog in DNA—**6-bromouracil**'s primary value lies in its role as a versatile synthetic precursor.^[1] The bromine atom at the C-6 position is a reactive leaving group, making the molecule susceptible to nucleophilic substitution. This reactivity is exploited to introduce a variety of functional groups, enabling the synthesis of diverse uracil derivatives and more complex fused heterocyclic systems for therapeutic development.^[1]

A thorough understanding of its spectroscopic signature is paramount for confirming its identity, assessing its purity, and monitoring its transformation in chemical reactions. This guide provides the foundational spectroscopic data and interpretive logic required for these critical tasks.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise molecular structure of **6-bromouracil** in solution. The following data were acquired in deuterated dimethyl sulfoxide (DMSO-d₆), a common solvent for polar heterocyclic compounds.

¹H NMR Spectroscopy

The proton NMR spectrum provides a direct count and electronic environment of the hydrogen atoms in the molecule. For **6-bromouracil**, the spectrum is characterized by signals from the two amide protons (N-H) and the single vinyl proton (C-H).

Table 1: ¹H NMR Spectroscopic Data for **6-Bromouracil**

Assigned Proton	Chemical Shift (δ) ppm	Multiplicity	Notes
H-5	~5.95	Singlet (s)	Vinyl proton on the C5=C6 double bond.
H-1, H-3	~11.4 (broad)	Singlet (s)	Two exchangeable amide protons. Signal may be broad and its position can vary with concentration and water content.

Data sourced from the Spectral Database for Organic Compounds (SDBS).

Expert Interpretation: The ¹H NMR spectrum is remarkably simple and diagnostic. The downfield signal at approximately 5.95 ppm is characteristic of the vinyl proton at the C-5 position. Its singlet nature confirms the absence of adjacent protons for spin-spin coupling. The two N-H protons of the uracil ring typically appear as a broad singlet far downfield (~11.4 ppm).

This significant downfield shift is due to the deshielding effects of the adjacent carbonyl groups and their involvement in hydrogen bonding. In the presence of D₂O, this signal will disappear due to proton-deuterium exchange, providing a definitive method for its assignment.

Diagram 1: ¹H NMR Assignments for **6-Bromouracil**

Caption: Molecular structure of **6-Bromouracil** with ¹H NMR assignments.

¹³C NMR Spectroscopy

Carbon-13 NMR provides insight into the carbon framework of the molecule. As each magnetically distinct carbon atom gives a unique signal in the proton-decoupled spectrum, ¹³C NMR is an excellent tool for verifying the core structure.

Table 2: ¹³C NMR Spectroscopic Data for **6-Bromouracil**

Assigned Carbon	Chemical Shift (δ) ppm	Notes
C-5	~100.5	Vinyl carbon attached to hydrogen.
C-6	~140.8	Vinyl carbon attached to bromine.
C-2	~151.1	Carbonyl carbon (C=O).
C-4	~159.4	Carbonyl carbon (C=O).

Data sourced from the Spectral Database for Organic Compounds (SDBS).

Expert Interpretation: The ¹³C NMR spectrum shows four distinct signals, corresponding to the four unique carbon atoms in the **6-bromouracil** ring.

- **Carbonyl Carbons (C-2, C-4):** The two signals in the most downfield region (~151-160 ppm) are assigned to the carbonyl carbons. Their electron-deficient nature, due to bonding with electronegative oxygen and nitrogen atoms, results in significant deshielding.
- **Olefinic Carbons (C-5, C-6):** The signal at ~140.8 ppm is assigned to C-6. The attachment of the electronegative bromine atom causes a downfield shift compared to a standard vinyl

carbon. The C-5 carbon, bonded to a hydrogen, is the most shielded of the sp^2 carbons, appearing at ~ 100.5 ppm. This assignment can be definitively confirmed using techniques like Heteronuclear Single Quantum Coherence (HSQC), which correlates carbons with their directly attached protons.

Experimental Protocol: NMR Data Acquisition

A self-validating protocol ensures reproducibility and accuracy.

- Sample Preparation:
 - Accurately weigh approximately 5-10 mg of **6-bromouracil**.
 - Dissolve the sample in ~ 0.6 mL of high-purity DMSO- d_6 in a clean, dry NMR tube. The deuterated solvent minimizes solvent signals in the 1H NMR spectrum.
 - Add a small amount of an internal standard, such as tetramethylsilane (TMS), if precise chemical shift referencing to 0.00 ppm is required. Modern spectrometers can also reference to the residual solvent peak (DMSO at ~ 2.50 ppm for 1H and 39.52 ppm for ^{13}C).
- Instrument Setup (Example: 400 MHz Spectrometer):
 - Insert the sample into the spectrometer.
 - Lock onto the deuterium signal of the DMSO- d_6 .
 - Shim the magnetic field to achieve maximum homogeneity, ensuring sharp, symmetrical peaks.
- 1H NMR Acquisition:
 - Acquire the spectrum using a standard pulse sequence (e.g., a 30-degree pulse).
 - Set the spectral width to cover the expected range (e.g., 0 to 14 ppm).
 - Use an appropriate number of scans (e.g., 8-16) to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:

- Switch the probe to the ^{13}C nucleus frequency.
- Use a proton-decoupled pulse sequence to simplify the spectrum to singlets for each carbon.
- Set the spectral width to cover the full range of organic carbons (e.g., 0 to 200 ppm).
- A larger number of scans will be required due to the low natural abundance of ^{13}C (e.g., 1024 or more).

Infrared (IR) Spectroscopy

IR spectroscopy probes the vibrational modes of functional groups within the molecule. It is an excellent, rapid technique for confirming the presence of key structural motifs like N-H and C=O bonds.

Table 3: Key IR Absorption Bands for **6-Bromouracil**

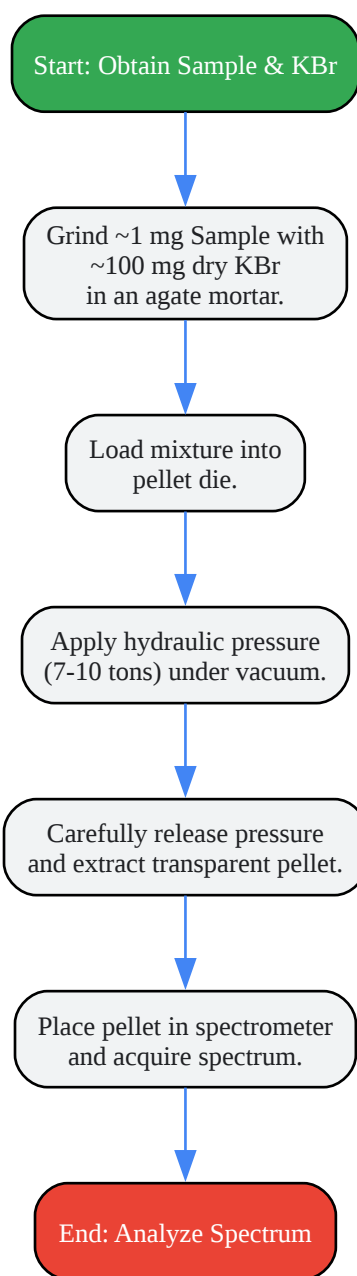
Wavenumber (cm^{-1})	Intensity	Vibrational Assignment
3200 - 3000	Medium, Broad	N-H stretching vibrations of the amide groups.
~1720	Strong, Sharp	C=O stretching (asymmetric), likely from C4=O.
~1670	Strong, Sharp	C=O stretching (symmetric), likely from C2=O.
~1620	Medium	C=C stretching of the pyrimidine ring.

Data interpreted from the spectrum available in the Spectral Database for Organic Compounds (SDBS).

Expert Interpretation: The IR spectrum of **6-bromouracil** is dominated by features characteristic of a cyclic amide (lactam) structure.

- **N-H Region:** The broad absorption band between 3200 and 3000 cm^{-1} is a clear indication of N-H stretching. The broadening is a result of intermolecular hydrogen bonding in the solid state.
- **Carbonyl (C=O) Region:** Two distinct, strong, and sharp peaks are observed in the carbonyl region. This is typical for uracil derivatives and arises from the asymmetric and symmetric stretching vibrations of the two C=O groups. The different electronic environments of C2=O and C4=O lead to two separate absorption frequencies.
- **Fingerprint Region:** The C=C stretching vibration of the ring is visible around 1620 cm^{-1} . Other bands in the fingerprint region ($<1500 \text{ cm}^{-1}$) correspond to complex C-N, C-C, and C-H bending vibrations, as well as the C-Br stretch, which are collectively unique to the molecule's structure.

Diagram 2: Workflow for IR Sample Preparation (KBr Pellet Method)



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Caption: Standard protocol for preparing a solid sample for IR analysis.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule's chromophore. For **6-bromouracil**, the conjugated pyrimidine ring system constitutes the primary chromophore.

Expert Interpretation: A definitive, published UV-Vis spectrum for **6-bromouracil** in a standard solvent like methanol or water is not readily available in the literature. However, its absorption characteristics can be reliably inferred. The spectrum is expected to be dominated by $\pi \rightarrow \pi^*$ and $n \rightarrow \pi^*$ electronic transitions within the conjugated α,β -unsaturated amide system of the pyrimidine ring.[1][2]

Studies on the closely related 6-aminouracil show a lowest-energy absorption peak near that of uracil itself (~260 nm), indicating that substitution at the 6-position influences the electronic structure.[3] The bromine atom at C-6, with its inductive and resonance effects, will modulate the energy of the molecular orbitals. It is therefore predicted that **6-bromouracil** will exhibit a strong absorption maximum (λ_{max}) in the range of 260-285 nm, characteristic of a $\pi \rightarrow \pi^*$ transition. A much weaker $n \rightarrow \pi^*$ transition would likely be observed at a longer wavelength but may be obscured by the stronger absorption band. Experimental verification is required for a precise determination of λ_{max} and the molar absorptivity (ϵ).

Experimental Protocol: UV-Vis Data Acquisition

- Solvent Selection: Choose a UV-transparent solvent. Methanol or ethanol are excellent choices, as they have UV cutoffs well below the expected absorption of **6-bromouracil**.
- Stock Solution Preparation:
 - Accurately prepare a stock solution of known concentration (e.g., 1 mg/mL) by dissolving a precise mass of **6-bromouracil** in the chosen solvent in a volumetric flask.
- Serial Dilutions:
 - Prepare a series of dilutions from the stock solution to find a concentration that gives an absorbance reading within the optimal range of the spectrophotometer (typically 0.2 - 1.0 A.U.).
- Data Acquisition:
 - Use a dual-beam UV-Vis spectrophotometer.
 - Fill one quartz cuvette with the pure solvent to serve as the reference (blank).

- Fill a second quartz cuvette with the sample solution.
- Scan a wavelength range from approximately 400 nm down to 200 nm.
- The resulting spectrum will show absorbance as a function of wavelength. The peak of the main absorption band is the λ_{max} .

Conclusion

The spectroscopic data presented in this guide provide a comprehensive and validated fingerprint for **6-bromouracil**. The ^1H and ^{13}C NMR spectra definitively establish the molecular structure, while the IR spectrum confirms the presence of key functional groups. Although a precise UV-Vis spectrum is not widely published, its characteristics can be confidently predicted based on established principles of electronic spectroscopy for pyrimidine derivatives. Together, these techniques form an indispensable toolkit for any scientist working with this versatile synthetic intermediate, ensuring identity, purity, and quality control in research and development settings.

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